

Commercial Sourcing and Technical Guide for High-Purity 2-Iodobenzonitrile

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Compound of Interest

Compound Name: 2-Iodobenzonitrile

Cat. No.: B177582

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial landscape for high-purity **2-Iodobenzonitrile** (CAS No. 4387-36-4), a key building block in pharmaceutical synthesis. This document offers a comparative analysis of global suppliers, detailed experimental protocols for quality assessment, and insights into its application in drug development, particularly in the context of androgen receptor signaling.

Commercial Supplier Analysis

The procurement of high-purity **2-Iodobenzonitrile** is critical for reproducible and successful research and development outcomes. A variety of chemical suppliers offer this compound at different purity grades, quantities, and price points. Below is a comparative table summarizing the offerings from a selection of global suppliers. Researchers are advised to request a certificate of analysis (CoA) and inquire about impurity profiles before purchase.

Supplier Name	Purity Specification	Analytical Method	Country of Origin/Distribution	Noted Price (USD)	Typical Lead Time
Sigma-Aldrich (Merck)	≥97%	Not Specified	Global	Contact for pricing	Varies by location
Tokyo Chemical Industry (TCI)	>98.0%	GC	Global	\$66.00 (1g), \$221.00 (25g)	Same day to 3 business days
Fisher Scientific	99%	Not Specified	Global	Contact for pricing	Varies by location
Thermo Scientific Chemicals	99%	Not Specified	Global	\$34.25 (1g)	Varies by location
BLD Pharmatech	Not Specified	Not Specified	China, USA, Germany, India	Contact for pricing	1 day (from US)
J & K SCIENTIFIC LTD.	Not Specified	Not Specified	China	Contact for pricing	Varies by location
Meryer (Shanghai) Chemical	Not Specified	Not Specified	China	Contact for pricing	Varies by location
Capot Chemical Co., Ltd	98%(Min, GC)	GC	China	Contact for pricing	Varies by location
Apollo Scientific	Not Specified	Not Specified	UK, USA	£15.00 (1g), £60.00 (25g)	1-2 weeks
Hebei Dangtong Biological	>99%	Not Specified	China	Contact for pricing	7-10 working days

Note: Prices and lead times are subject to change and may vary based on quantity, location, and current stock levels. The purity specifications are as listed by the suppliers and may not represent a full impurity profile.

Experimental Protocols: Quality Assessment

Ensuring the purity of **2-Iodobenzonitrile** is paramount for its use in sensitive applications like drug synthesis. Gas Chromatography-Mass Spectrometry (GC-MS) is a standard and effective method for determining the purity and identifying potential impurities.

Protocol: Purity Determination of 2-Iodobenzonitrile by GC-MS

1. Objective: To determine the purity of a **2-Iodobenzonitrile** sample and identify any volatile organic impurities.

2. Materials and Equipment:

- **2-Iodobenzonitrile** sample
- High-purity solvent (e.g., Dichloromethane or Ethyl Acetate)
- Gas Chromatograph with a Mass Spectrometer detector (GC-MS)
- A suitable capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness)
- Helium (carrier gas)
- Autosampler vials with septa
- Microsyringe

3. Sample Preparation:

- Prepare a stock solution of **2-Iodobenzonitrile** at a concentration of 1 mg/mL in the chosen solvent.

- Perform serial dilutions to obtain a working concentration suitable for the instrument's linear range (e.g., 10-100 µg/mL).
- Transfer the final dilution to an autosampler vial.

4. GC-MS Operating Conditions:

- Injector Temperature: 250 °C
- Injection Volume: 1 µL
- Injection Mode: Split (e.g., 20:1 ratio)
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 80 °C, hold for 2 minutes.
 - Ramp: 15 °C/min to 280 °C.
 - Hold: 5 minutes at 280 °C.
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40-400.

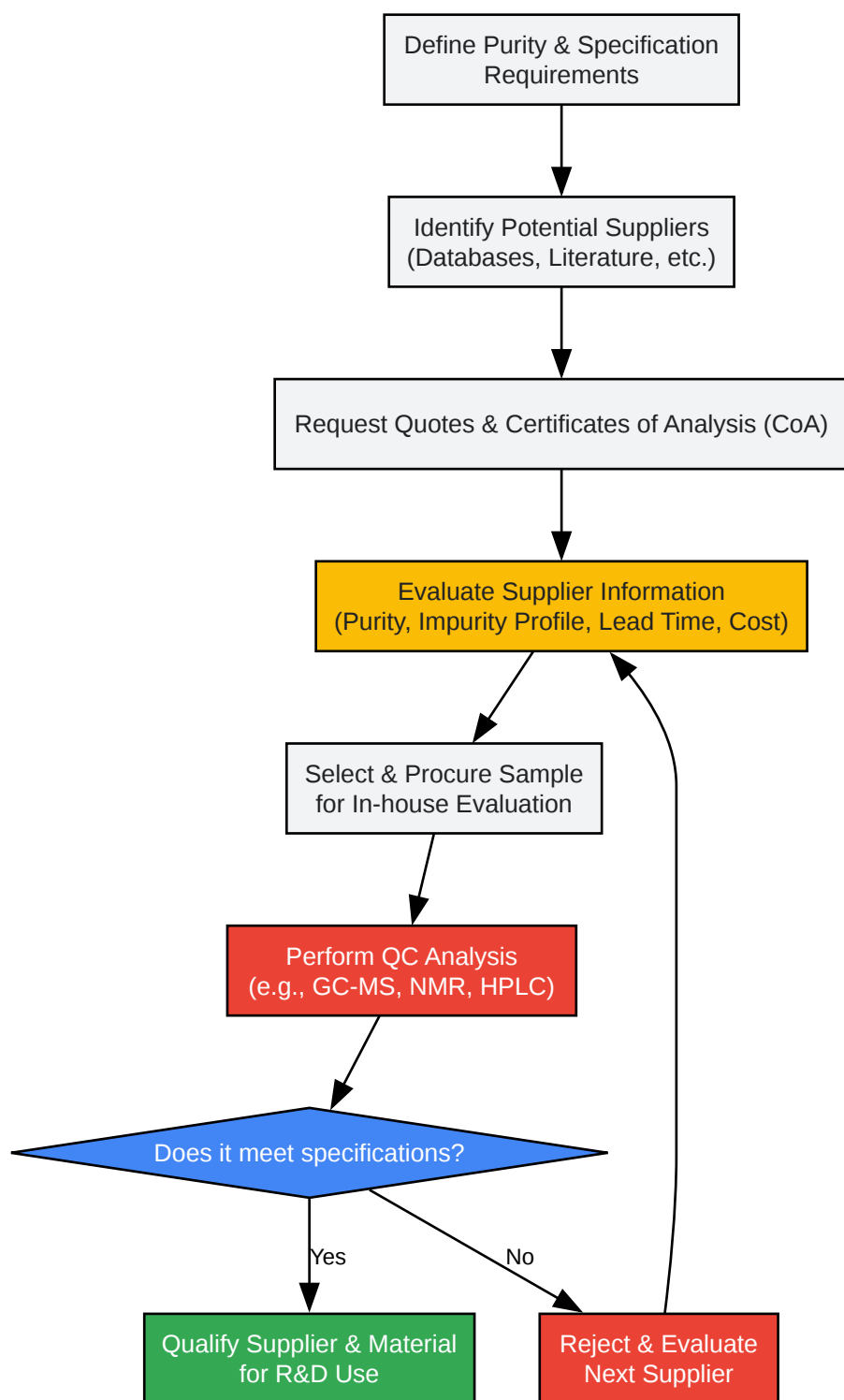
5. Data Analysis:

- Integrate the peak corresponding to **2-Iodobenzonitrile** in the total ion chromatogram (TIC).
- Calculate the area percentage of the main peak relative to the total area of all peaks to estimate purity.

- Analyze the mass spectrum of the main peak to confirm the identity of **2-Iodobenzonitrile** (Molecular Ion $[M]^+$ at m/z 229).
- Identify any impurity peaks by comparing their mass spectra against a library (e.g., NIST).

Mandatory Visualizations

Workflow for Sourcing and Qualification of 2-Iodobenzonitrile

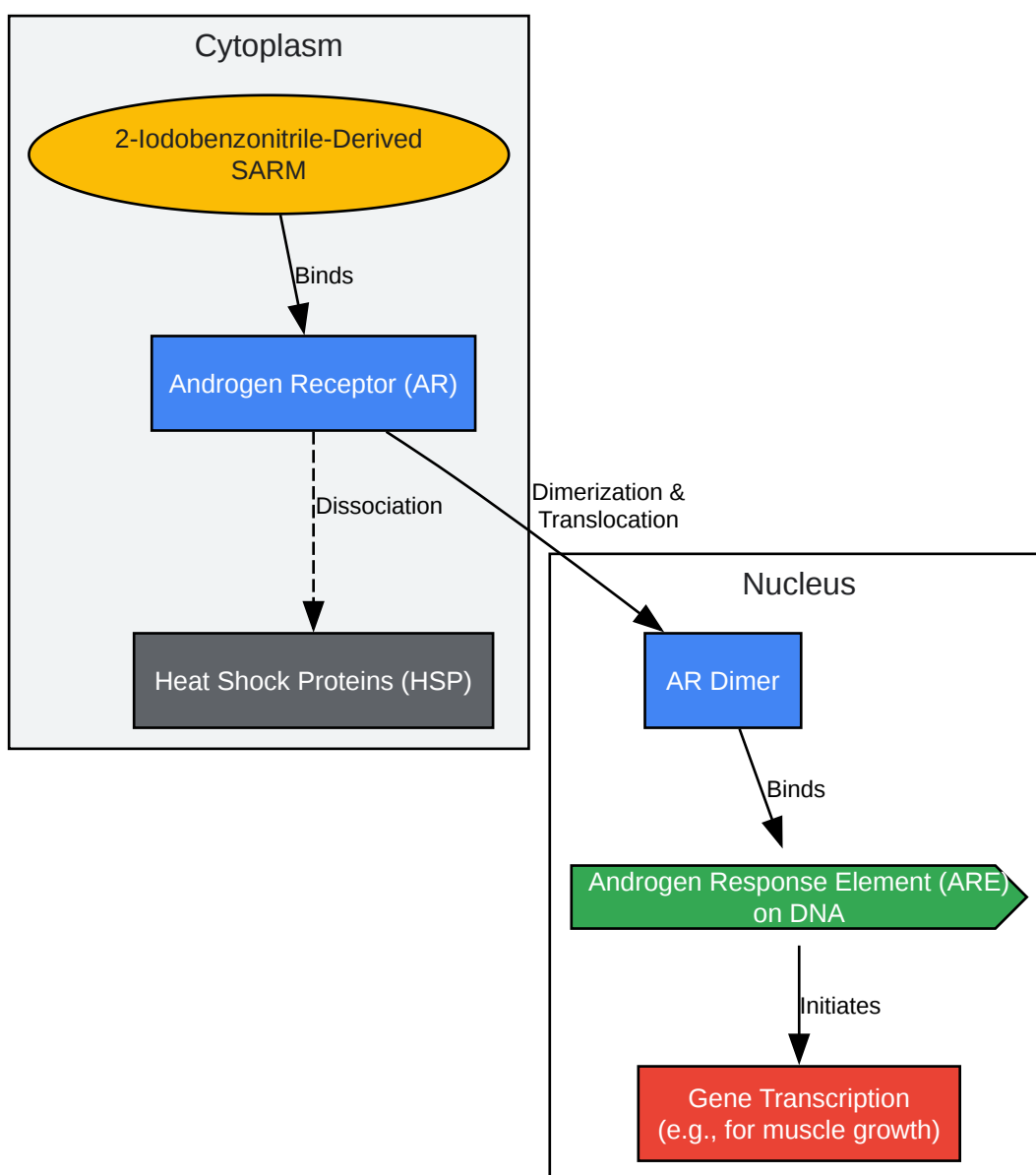


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Caption: A typical workflow for sourcing and qualifying high-purity **2-Iodobenzonitrile**.

Signaling Pathway: Action of a 2-Iodobenzonitrile-Derived Nonsteroidal Androgen Receptor Modulator

2-Iodobenzonitrile is a precursor for the synthesis of various pharmacologically active molecules, including nonsteroidal selective androgen receptor modulators (SARMs). These compounds are designed to elicit the anabolic benefits of androgens in muscle and bone with reduced effects on reproductive tissues.



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Caption: Mechanism of action of a **2-Iodobenzonitrile**-derived SARM.[1][2][3][4][5][6]

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